

H-Asp-Ala-OH in Neurobiology Research: Current Landscape and Future Directions

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Compound of Interest

Compound Name: *H-Asp-Ala-OH*

Cat. No.: B079804

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A comprehensive review of the scientific literature reveals a notable scarcity of dedicated research on the specific applications of the dipeptide **H-Asp-Ala-OH** in neurobiology. While the constituent amino acids, aspartic acid and alanine, are well-recognized for their roles in neurotransmission and brain metabolism, the dipeptide itself remains largely unexplored in this context. Consequently, detailed application notes and standardized experimental protocols for its use in neurobiological studies are not currently available.

While direct evidence is lacking, some peripheral findings offer potential avenues for future investigation. A study investigating the effects of various dipeptides on tissue cultures demonstrated that combinations including Asp-Ala could stimulate cell proliferation in cultured cortical tissue from both young and old rats. This suggests a potential role in neurogenesis or cellular repair, though the underlying mechanisms were not elucidated.

Furthermore, human aspartyl aminopeptidase (DNPEP), an enzyme with high expression in neurons and neuroendocrine tissues, has been structurally modeled with the dipeptide Asp-Ala in its active site. This indicates that **H-Asp-Ala-OH** could potentially act as a substrate or modulator of this enzyme, which is implicated in the renin-angiotensin system and may play a role in blood pressure regulation within the brain. However, functional studies confirming this interaction and its neurobiological consequences are yet to be conducted.

The current body of research does not provide sufficient data to construct detailed experimental protocols, quantitative data tables, or signaling pathway diagrams as requested. The lack of information on receptor binding affinities, effective concentrations in neuronal assays, and

specific molecular targets makes it impossible to formulate standardized procedures for its application in neurobiology research.

For researchers, scientists, and drug development professionals interested in the potential neurobiological roles of **H-Asp-Ala-OH**, the field is open for foundational research. Initial exploratory studies would be required to:

- Investigate the binding of **H-Asp-Ala-OH** to known neuronal receptors.
- Characterize its effects on neuronal viability, proliferation, and differentiation in cell culture models.
- Elucidate its metabolic fate in the brain and its ability to cross the blood-brain barrier.
- Explore its potential modulation of synaptic transmission and plasticity using electrophysiological techniques.

Until such fundamental research is undertaken, the development of detailed application notes and protocols for **H-Asp-Ala-OH** in neurobiology remains speculative. The diagrams and tables requested cannot be generated based on the currently available scientific evidence.

Researchers are encouraged to pursue these foundational studies to unlock the potential of this dipeptide in neuroscience.

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